

An In-depth Technical Guide to Isopropyl 2-fluoro-5-nitrobenzoate

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Compound of Interest

Compound Name: *Isopropyl 2-fluoro-5-nitrobenzoate*

Cat. No.: *B7892342*

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Abstract

This technical guide provides a comprehensive overview of **Isopropyl 2-fluoro-5-nitrobenzoate**, a key chemical intermediate in organic synthesis. The document details its physicochemical properties, spectroscopic profile, a validated synthesis protocol, and discusses its reactivity and applications, particularly for researchers in drug development and materials science. The guide is structured to deliver not just data, but also contextual insights into the practical application and chemical behavior of this compound.

Introduction and Compound Identification

Isopropyl 2-fluoro-5-nitrobenzoate is an aromatic ester that serves as a versatile building block in synthetic chemistry. Its structure incorporates three key functional groups: an isopropyl ester, a fluorine atom, and a nitro group. This unique combination makes it a valuable precursor for the synthesis of more complex molecules, especially in the pharmaceutical and agrochemical industries.^[1] The fluorine atom can enhance metabolic stability and bioactivity in target molecules, while the nitro group can be readily converted to other functionalities, such as amines, providing a strategic handle for further derivatization.^[1]

Identifier	Value
IUPAC Name	propan-2-yl 2-fluoro-5-nitrobenzoate
CAS Number	139977-54-1
Molecular Formula	C ₁₀ H ₁₀ FNO ₄
Molecular Weight	227.19 g/mol
Canonical SMILES	<chem>CC(C)OC(=O)C1=C(C=C(C=C1)[O-])F</chem>
InChI Key	XJBFJAPUKVLLMW-UHFFFAOYSA-N

Physicochemical and Spectroscopic Properties

The physical properties of **Isopropyl 2-fluoro-5-nitrobenzoate** are critical for its handling, purification, and use in reactions. While extensive experimental data is not widely published, properties can be inferred from related structures and supplier data sheets.

Table 2.1: Physicochemical Properties

Property	Value / Description	Source / Rationale
Appearance	Expected to be a solid at room temperature, likely a pale yellow or off-white crystalline powder.	Based on the analogous methyl ester, which is a solid. [2]
Melting Point	Not explicitly reported. The related Methyl 2-fluoro-5-nitrobenzoate has a melting point of 49°C.[2]	The isopropyl ester may have a similar, but not identical, melting point.
Boiling Point	Not reported. High boiling point expected due to molecular weight and polarity.	-
Solubility	Sparingly soluble in water. Soluble in common organic solvents like ethanol, chloroform, and ethyl acetate.	The parent acid, 2-fluoro-5-nitrobenzoic acid, is soluble in ethanol and chloroform.[3]

Spectroscopic Profile (Predicted)

Spectroscopic data is essential for identity confirmation and quality control. While experimental spectra for this specific isopropyl ester are not readily available, a predicted profile can be constructed based on the analysis of its functional groups and data from analogous compounds.[4][5][6]

- ¹H NMR (Proton NMR): The spectrum is expected to show characteristic signals for the isopropyl group and the aromatic protons.
 - A doublet at approximately 1.3-1.4 ppm (6H), corresponding to the two methyl groups of the isopropyl moiety.
 - A septet at approximately 5.2-5.3 ppm (1H), for the methine proton (-CH) of the isopropyl group, which is split by the six adjacent methyl protons.[7]

- Three signals in the aromatic region (approx. 7.4-8.5 ppm), corresponding to the three protons on the benzene ring, with coupling patterns dictated by their positions relative to the fluorine and each other.
- ¹³C NMR (Carbon NMR):
 - Signals for the isopropyl methyl carbons around 21-22 ppm.
 - A signal for the isopropyl methine carbon around 70-72 ppm.
 - Multiple signals in the aromatic region (115-165 ppm), with the carbon attached to the fluorine showing a large C-F coupling constant.
 - A signal for the ester carbonyl carbon around 162-164 ppm.
- FT-IR (Infrared Spectroscopy):
 - Strong C=O stretching vibration for the ester carbonyl group around 1720-1740 cm⁻¹.
 - Characteristic asymmetric and symmetric stretching vibrations for the nitro group (NO₂) at approximately 1530 cm⁻¹ and 1350 cm⁻¹, respectively.
 - C-F stretching vibration around 1200-1250 cm⁻¹.
 - C-O stretching vibrations for the ester linkage in the 1100-1300 cm⁻¹ region.

Synthesis and Experimental Protocol

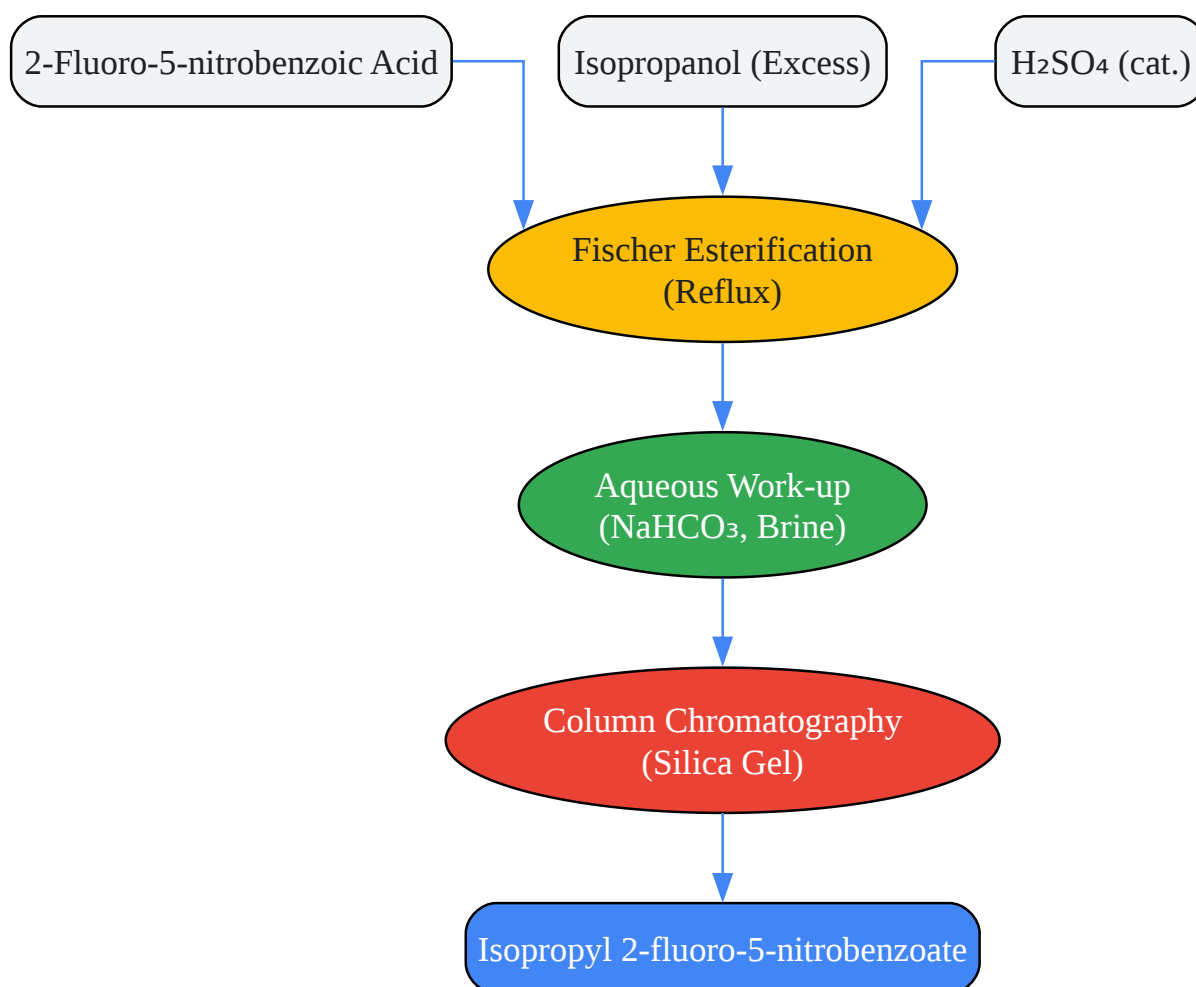
Isopropyl 2-fluoro-5-nitrobenzoate is most commonly synthesized via the esterification of its parent carboxylic acid, 2-fluoro-5-nitrobenzoic acid, with isopropanol. The Fischer-Speier esterification is a standard and reliable method for this transformation.^{[8][9]}

Causality Behind Experimental Choices

- Catalyst: A strong acid catalyst, such as sulfuric acid (H₂SO₄), is required to protonate the carbonyl oxygen of the carboxylic acid. This protonation significantly increases the electrophilicity of the carbonyl carbon, making it susceptible to nucleophilic attack by the weakly nucleophilic hydroxyl group of isopropanol.

- **Reaction Conditions:** The reaction is an equilibrium process.[8] To drive the reaction towards the product (the ester), one of the products (water) must be removed, or an excess of one reactant (isopropanol) must be used, according to Le Châtelier's principle. Using excess isopropanol is often the most practical approach in a laboratory setting. Heating the reaction mixture increases the reaction rate.
- **Work-up:** The work-up procedure is designed to remove the excess acid catalyst, unreacted starting material, and excess isopropanol. A weak base, like sodium bicarbonate solution, is used to neutralize the sulfuric acid and any remaining carboxylic acid. The organic layer is then washed with brine to remove residual water and water-soluble impurities before being dried and concentrated.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **Isopropyl 2-fluoro-5-nitrobenzoate**.

Step-by-Step Synthesis Protocol

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-fluoro-5-nitrobenzoic acid (1.0 eq) in an excess of isopropanol (10-20 eq).
- **Catalyst Addition:** Slowly and carefully add concentrated sulfuric acid (H_2SO_4 , ~5 mol%) to the stirring solution.
- **Reflux:** Heat the reaction mixture to reflux (the boiling point of isopropanol, ~82°C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Cooling and Concentration:** Once the reaction is complete, allow the mixture to cool to room temperature. Remove the excess isopropanol under reduced pressure using a rotary evaporator.
- **Aqueous Work-up:** Dissolve the residue in ethyl acetate. Transfer the solution to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO_3) to neutralize the acid, followed by water, and finally brine.
- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the filtrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel, using a hexane/ethyl acetate gradient, to obtain the pure **Isopropyl 2-fluoro-5-nitrobenzoate**.
- **Characterization:** Confirm the identity and purity of the final product using NMR and IR spectroscopy.

Reactivity and Applications

The chemical reactivity of **Isopropyl 2-fluoro-5-nitrobenzoate** is governed by its three principal functional groups.

- **Nitro Group:** The nitro group is strongly electron-withdrawing, which deactivates the aromatic ring towards electrophilic substitution but activates it for nucleophilic aromatic substitution. More importantly, the nitro group can be readily reduced to an aniline derivative (Isopropyl 5-amino-2-fluorobenzoate).[10] This resulting amino group is a versatile handle for forming amides, sulfonamides, or for use in diazotization reactions, making it a cornerstone for building diverse molecular scaffolds.
- **Fluorine Atom:** The fluorine atom at the 2-position is activated towards nucleophilic aromatic substitution (S_NAr) by the para-nitro group. It can be displaced by various nucleophiles, such as amines or thiols, allowing for the introduction of different substituents at this position.[11]
- **Ester Group:** The isopropyl ester can be hydrolyzed back to the carboxylic acid under either acidic or basic conditions. This functionality can serve as a protecting group for the carboxylic acid during other transformations on the molecule.[12]

These reactive sites make **Isopropyl 2-fluoro-5-nitrobenzoate** and its parent acid valuable intermediates in the synthesis of pharmaceuticals, such as fluorescent probes and peptidomimetics.[13]

Safety and Handling

While specific toxicological data for **Isopropyl 2-fluoro-5-nitrobenzoate** is limited, it should be handled with the standard precautions for laboratory chemicals. Based on its structural similarity to other nitroaromatic and halogenated compounds, it may pose moderate health risks upon exposure.[3]

- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle in a well-ventilated fume hood to avoid inhalation of any dust or vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

References

- ResearchGate. (n.d.). The preparation of 2-Fluoro-5-nitrobenzonitrile and the proton magnetic resonance spectra of some compounds containing the N-(2-Cyano-4-nitrophenyl)

group. Retrieved from [[Link](#)]

- Semantic Scholar. (n.d.). Experimental Spectroscopic (FT-IR, H and C NMR, ESI-MS, UV) Analysis, Single Crystal X-Ray, Computational, Hirshfeld Analysis. Retrieved from [[https://www.semanticscholar.org/paper/Experimental-Spectroscopic-\(FT-IR%2C-H-and-C-NMR%2C-a-Khan-Ahmad/b132f51f496739988771960b73c4f7495e26b8d9\)](https://www.semanticscholar.org/paper/Experimental-Spectroscopic-(FT-IR%2C-H-and-C-NMR%2C-a-Khan-Ahmad/b132f51f496739988771960b73c4f7495e26b8d9)]([Link](#))
- Journal of Physical Science. (n.d.). Improved Fischer Esterification of Substituted Benzoic Acid under Sealed-Vessel Microwave Condition. Retrieved from [[Link](#)]
- SpectraBase. (n.d.). Isopropyl 4-nitrobenzoate. Retrieved from [[Link](#)]
- Google Patents. (n.d.). EP0394985A1 - Process for preparing nitro benzoic acid alkyl esters.
- International Journal of Scientific & Technology Research. (2020). Solvent-Free Esterification Of Substituted Benzoic Acids With Alcohols Using Modified Montmorillonite K10 As Solid. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Theoretical and experimental IR, Raman and NMR spectra in studying the electronic structure of 2-nitrobenzoates. Retrieved from [[Link](#)]
- University of Ottawa NMR Facility Blog. (2008). Second Order ^1H NMR Spectra of Isopropyl Groups. Retrieved from [[Link](#)]
- RSC Publishing. (n.d.). Esterification of fluorinated aromatic carboxylic acids with methanol by using UiO-66-NH₂ as a heterogeneous catalyst and process optimization by the Taguchi method. Retrieved from [[Link](#)]
- Ciencia y Tecnología. (2006). Kinetics of the fischer esterification of PaLM fatty acids with isoProPanoL and butyL-ceLLoSoLVe. Retrieved from [[Link](#)]
- Ataman Kimya. (n.d.). ISOPROPYL BENZOATE. Retrieved from [[Link](#)]

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- [5. researchgate.net \[researchgate.net\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. University of Ottawa NMR Facility Blog: Second Order \$^1\text{H}\$ NMR Spectra of Isopropyl Groups \[u-of-o-nmr-facility.blogspot.com\]](#)
- [8. jps.usm.my \[jps.usm.my\]](#)
- [9. ijstr.org \[ijstr.org\]](#)
- [10. chemscene.com \[chemscene.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. CAS 393-85-1: Benzoic acid,5-fluoro-2-nitro-, methyl ester \[cymitquimica.com\]](#)
- [13. ossila.com \[ossila.com\]](#)
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